

A Technical Guide to Sodium 3-Nitrobenzoate: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: **Sodium 3-nitrobenzoate**

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This whitepaper provides a detailed technical overview of **sodium 3-nitrobenzoate**, a key organic intermediate in the pharmaceutical, agrochemical, and dye manufacturing industries.[\[1\]](#) [\[2\]](#)[\[3\]](#) This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, a detailed experimental protocol for its synthesis, and a logical workflow for its production.

Core Compound Data: Sodium 3-Nitrobenzoate

A summary of the key quantitative data for **sodium 3-nitrobenzoate** is presented in the table below for quick reference.

Property	Value	Source
Chemical Formula	C ₇ H ₄ NNaO ₄	[1] [2] [4]
Molecular Weight	189.10 g/mol	[5]
CAS Number	827-95-2	[2]
Appearance	White to pale yellow or pale brown solid	[1]
Melting Point	>300°C	[3]
Solubility in Water	Soluble	[3]

Experimental Protocol: Synthesis of Sodium 3-Nitrobenzoate via Saponification

Sodium 3-nitrobenzoate is commonly synthesized from its corresponding ester, methyl 3-nitrobenzoate, through a saponification reaction. This process involves the hydrolysis of the ester in the presence of a base, in this case, sodium hydroxide. The following protocol is adapted from established organic chemistry procedures.[\[4\]](#)

Objective: To synthesize **sodium 3-nitrobenzoate** from methyl 3-nitrobenzoate.

Materials:

- Methyl 3-nitrobenzoate
- Sodium hydroxide (NaOH)
- Deionized water
- Round-bottomed flask (2 L)
- Reflux condenser
- Heating mantle
- Stir bar or mechanical stirrer
- Beakers
- Buchner funnel and filter paper
- Suction flask

Procedure:

- Preparation of Sodium Hydroxide Solution: Prepare a solution of sodium hydroxide by dissolving 80 g (2 moles) of NaOH in 320 cc of deionized water in a 2 L round-bottomed flask.[\[4\]](#)

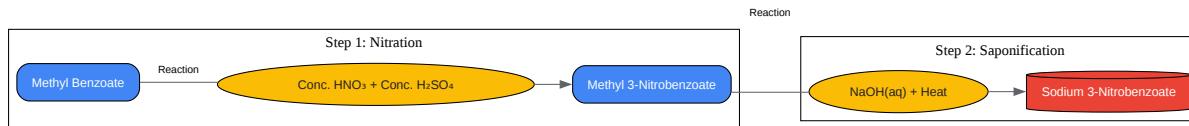
- Addition of Ester: To the sodium hydroxide solution, add 181 g (1 mole) of methyl 3-nitrobenzoate.[4]
- Saponification Reaction: Heat the mixture to boiling using a heating mantle, with constant stirring, under a reflux condenser. The reaction is typically complete within five to ten minutes, indicated by the disappearance of the oily ester layer.[4]
- Dilution: After the reaction is complete, dilute the mixture with an equal volume of water.[4]
- Isolation of the Product: The resulting aqueous solution contains **sodium 3-nitrobenzoate**. For many applications, this solution can be used directly. If the solid product is required, the water can be removed under reduced pressure.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Sodium hydroxide is corrosive and should be handled with care.
- The reaction should be performed in a well-ventilated fume hood.

Logical Workflow for the Synthesis of Sodium 3-Nitrobenzoate

The industrial production of **sodium 3-nitrobenzoate** often starts from methyl benzoate, which undergoes nitration followed by saponification. The logical relationship between these steps is illustrated in the following diagram.



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Caption: Synthesis workflow of **sodium 3-nitrobenzoate** from methyl benzoate.

This technical guide provides foundational information for professionals working with **sodium 3-nitrobenzoate**. Its role as a versatile intermediate highlights its importance in the synthesis of a wide range of commercially significant products, including analgesics and antibiotics.[1][2]

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